

Application Notes and Protocols for Zhan Catalyst-1B

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Compound of Interest

Compound Name: Zhan Catalyst-1B

Cat. No.: B6321759

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the safe and effective handling, storage, and use of the air-stable **Zhan Catalyst-1B**, a ruthenium-based organometallic complex widely employed in olefin metathesis reactions.

Introduction

Zhan Catalyst-1B is a second-generation Hoveyda-Grubbs type catalyst distinguished by a dimethylsulfonamide moiety on the benzylidene ligand. This electron-withdrawing group enhances the catalyst's initiation rate and contributes to its notable stability in air and various reaction media, making it a versatile tool in organic synthesis.^{[1][2]} It is particularly effective in ring-closing metathesis (RCM), cross-metathesis (CM), and ring-opening metathesis polymerization (ROMP).^[1]

Chemical Structure:

CAS Number: 918870-76-5^[3] Molecular Formula: C₃₃H₄₃Cl₂N₃O₃RuS^[3] Molecular Weight: 733.75 g/mol ^[3] Appearance: Green solid^[4]

Health and Safety

Zhan Catalyst-1B is a chemical reagent and should be handled with appropriate safety precautions in a laboratory setting.^[1]

Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Wear protective gloves, eye protection, and face protection.
- Use only in a well-ventilated area.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- IF ON SKIN: Wash with plenty of soap and water.
- IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete safety information.

Storage and Handling

While **Zhan Catalyst-1B** is known for its air stability compared to earlier generation metathesis catalysts, proper storage and handling are crucial to maintain its catalytic activity.^{[1][2]}

Storage:

- Temperature: Store in a refrigerator at 2-8°C.[5]
- Atmosphere: For long-term storage, it is recommended to keep the catalyst under an inert atmosphere (e.g., nitrogen or argon).[3]
- Container: Keep the container tightly closed and in a dry, well-ventilated place.

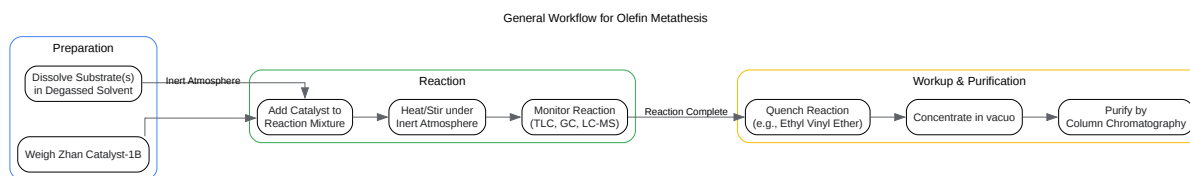
Handling:

- Weighing and handling of the solid catalyst can be performed on the benchtop in air for short periods.
- For reactions requiring an inert atmosphere, standard Schlenk line or glovebox techniques should be employed.
- Solutions of the catalyst are more susceptible to decomposition than the solid form and should be used under an inert atmosphere, especially for prolonged reactions.

Experimental Protocols

General Workflow for Olefin Metathesis

The following diagram illustrates a general workflow for a typical olefin metathesis reaction using **Zhan Catalyst-1B**.



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Caption: A generalized workflow for performing an olefin metathesis reaction.

Protocol 1: Ring-Closing Metathesis (RCM) for Macrocyclization

This protocol is based on the synthesis of a macrocyclic precursor to a Merck PCSK9 inhibitor.
[\[6\]](#)

Reaction Scheme:

Materials:

- Diene precursor
- **Zhan Catalyst-1B** (10 mol%)
- Degassed dichloromethane (DCM)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon), dissolve the diene precursor in degassed dichloromethane to a concentration of 0.01-0.05 M.
- Add **Zhan Catalyst-1B** (10 mol%) to the stirred solution.
- Heat the reaction mixture to reflux (approx. 40°C) and monitor the progress by TLC or LC-MS.
- Upon completion (typically 4-12 hours), cool the reaction to room temperature.
- To quench the reaction and decompose the catalyst, add a few drops of ethyl vinyl ether and stir for 30 minutes.
- Concentrate the reaction mixture under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired macrocycle.

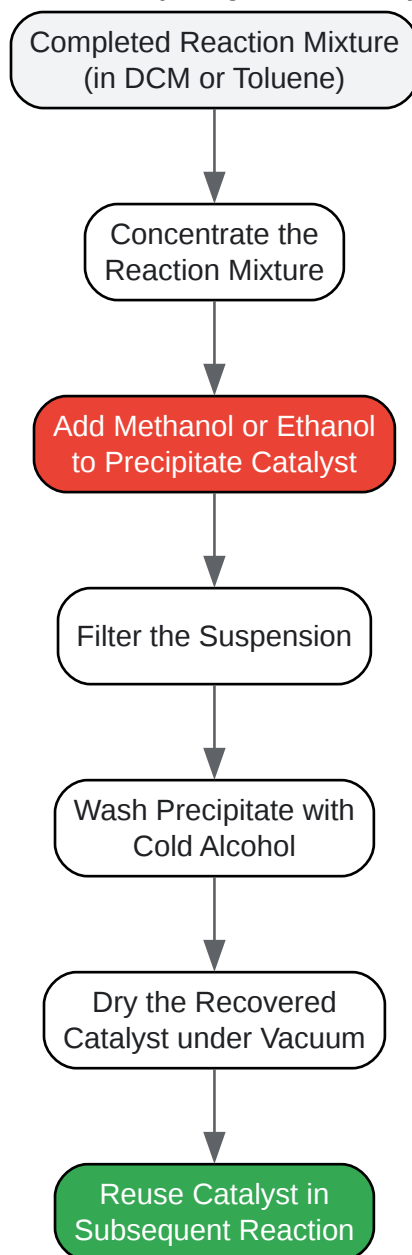
Quantitative Data from Literature:

Substrate	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Precursor to a Merck PCSK9 inhibitor	10	DCM	Reflux	12	82	[6]
Precursor to Pacritinib	10	DCE	80	4	>95	
Various diene substrates	1-5	Toluene	60-80	2-16	75-95	

Protocol 2: Catalyst Recycling

Zhan Catalyst-1B can be recovered and reused, which is economically advantageous given the cost of ruthenium.[4][6] The recycling process takes advantage of the catalyst's solubility in chlorinated solvents and insolubility in alcohols.[4]

Protocol for Recycling Zhan Catalyst-1B



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Caption: A step-by-step protocol for the recycling of **Zhan Catalyst-1B**.

Procedure:

- After the reaction is complete, concentrate the reaction mixture under reduced pressure to remove the bulk of the chlorinated solvent.

- To the concentrated residue, add a sufficient volume of cold methanol or ethanol to precipitate the catalyst.
- Stir the resulting suspension for 15-30 minutes in an ice bath.
- Collect the precipitated catalyst by filtration through a sintered glass funnel.
- Wash the solid catalyst with a small amount of cold alcohol to remove any remaining organic product.
- Dry the recovered green solid under high vacuum.
- The recycled catalyst can be stored under an inert atmosphere and reused, though a slight decrease in activity may be observed in subsequent runs.

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
Low or No Conversion	Inactive catalyst due to improper storage or handling.	Use a fresh batch of catalyst. Ensure proper inert atmosphere techniques are used.
Presence of catalyst poisons in the substrate or solvent.	Purify the substrate to remove impurities (e.g., thiols, phosphines). Use freshly distilled and degassed solvent.	
Sterically hindered or electron-deficient substrate.	Increase catalyst loading (up to 10-15 mol%). Increase reaction temperature and/or time. Consider a different generation or type of metathesis catalyst.	
Formation of Oligomers/Polymers	High concentration of the substrate in RCM.	Perform the reaction at a lower concentration (high dilution, <0.01 M). Use a syringe pump to add the substrate slowly to the catalyst solution.
Incomplete Reaction	Catalyst decomposition over time.	Add a second portion of the catalyst to the reaction mixture.
Difficulty in Purification	Ruthenium byproducts co-eluting with the product.	After quenching with ethyl vinyl ether, stir the reaction mixture with a ruthenium scavenger (e.g., activated carbon, isocyanates) before filtration and concentration. Wash the organic extract with a mild aqueous acid.

This document is intended for use by qualified professionals and should be used in conjunction with standard laboratory safety practices and the supplier's Safety Data Sheet.

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